Strategic Crystal Structure Analysis: 3-Formyl-5-methoxychromone

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Compound of Interest

Compound Name:	*3-Formyl-5-methoxychromone*
CAS No.:	*49619-59-2*
Cat. No.:	*B12044221*

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Content Type: Publish Comparison Guide Audience: Pharmaceutical Researchers, Crystallographers, and Medicinal Chemists

Executive Summary: The Structural Imperative

In drug discovery, the chromone scaffold is a privileged structure, serving as a precursor for Schiff bases and various bioactive heterocycles. **3-Formyl-5-methoxychromone** presents a specific crystallographic challenge: distinguishing the regiochemistry of the methoxy substituent (5-position) relative to the reactive formyl group and the carbonyl core.

While NMR (

H,

C) provides connectivity data, it often struggles with definitive spatial assignment in solid-state polymorphs. This guide objectively compares Single Crystal X-ray Diffraction (SC-XRD) against Powder X-ray Diffraction (PXRD) and Computational Prediction (DFT), establishing SC-XRD as the non-negotiable standard for absolute structural confirmation.

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Comparative Analysis: Analytical Methodologies

This section evaluates the three primary approaches for characterizing **3-Formyl-5-methoxychromone**.

Table 1: Methodological Performance Matrix

Feature	SC-XRD (Gold Standard)	PXRD (Rapid Screen)	DFT (Predictive)
Primary Output	Absolute 3D atomic coordinates ( )	Bulk phase fingerprint (peaks)	Theoretical energy minima
Regio-Selectivity	Definitive (Distinguishes 5-OMe from 6/7-OMe)	Ambiguous (Isomers have similar patterns)	Supportive (Calculates stability)
Sample Req.	High-quality single crystal (mm)	Polycrystalline powder (mg)	High-performance computing
Resolution	Atomic level (Å)	Lattice level (Unit cell)	N/A (Theoretical)
Turnaround	24–48 Hours (Growth dependent)	15–30 Minutes	Hours to Days

Detailed Assessment[1][2][3]

Option A: Single Crystal XRD (The Recommended Path)

Why it wins: For **3-Formyl-5-methoxychromone**, the proximity of the 5-methoxy group to the 4-carbonyl creates a specific steric and electronic environment. SC-XRD is the only method that directly visualizes the torsion angles and the specific crystal packing forces (likely

stacking) that define the material's stability.

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- Critical Insight: It resolves the "Methoxy-Carbonyl Repulsion." Unlike 5-hydroxychromones which form intramolecular H-bonds, the 5-methoxy group often forces the methoxy methyl group out of plane or distorts the pyrone ring to relieve steric strain against the carbonyl oxygen.

Option B: Powder XRD (The Quality Control Tool)

Limitations: PXRD cannot essentially solve the structure of a new organic derivative ab initio without a reference model. Utility: Once the SC-XRD structure is solved, PXRD becomes the superior tool for batch-to-batch consistency. It confirms that the bulk synthesized powder matches the single crystal form and hasn't slipped into a solvated or amorphous state.

Option C: DFT/Computational (The Validator)

Role: DFT (Density Functional Theory) is used to validate the experimental geometry. If the SC-XRD thermal ellipsoids are large (indicating disorder), DFT can help determine if the disorder is dynamic or static by calculating the energy barrier of the methoxy rotation.

Structural Mechanics & Causality

To understand the crystallographic data, one must understand the molecular drivers.

The "5-Position" Effect

In 3-formylchromone derivatives, the packing is dominated by the planar benzopyrone core. However, the 5-methoxy substitution introduces a specific disruption:

- Steric Clash: The oxygen at position 5 is peri- to the carbonyl at position 4.
- Dipole Alignment: Both the carbonyl and the methoxy oxygen are electronegative, creating a localized region of high electron density.
- Packing Consequence: To minimize repulsion, the molecules often arrange in anti-parallel dimers or slipped

  -stacks in the crystal lattice, maximizing the distance between these electron-rich regions.

Visualization: Structural Determination Workflow

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The following diagram illustrates the decision logic for characterizing this molecule, highlighting the "Go/No-Go" checkpoints.

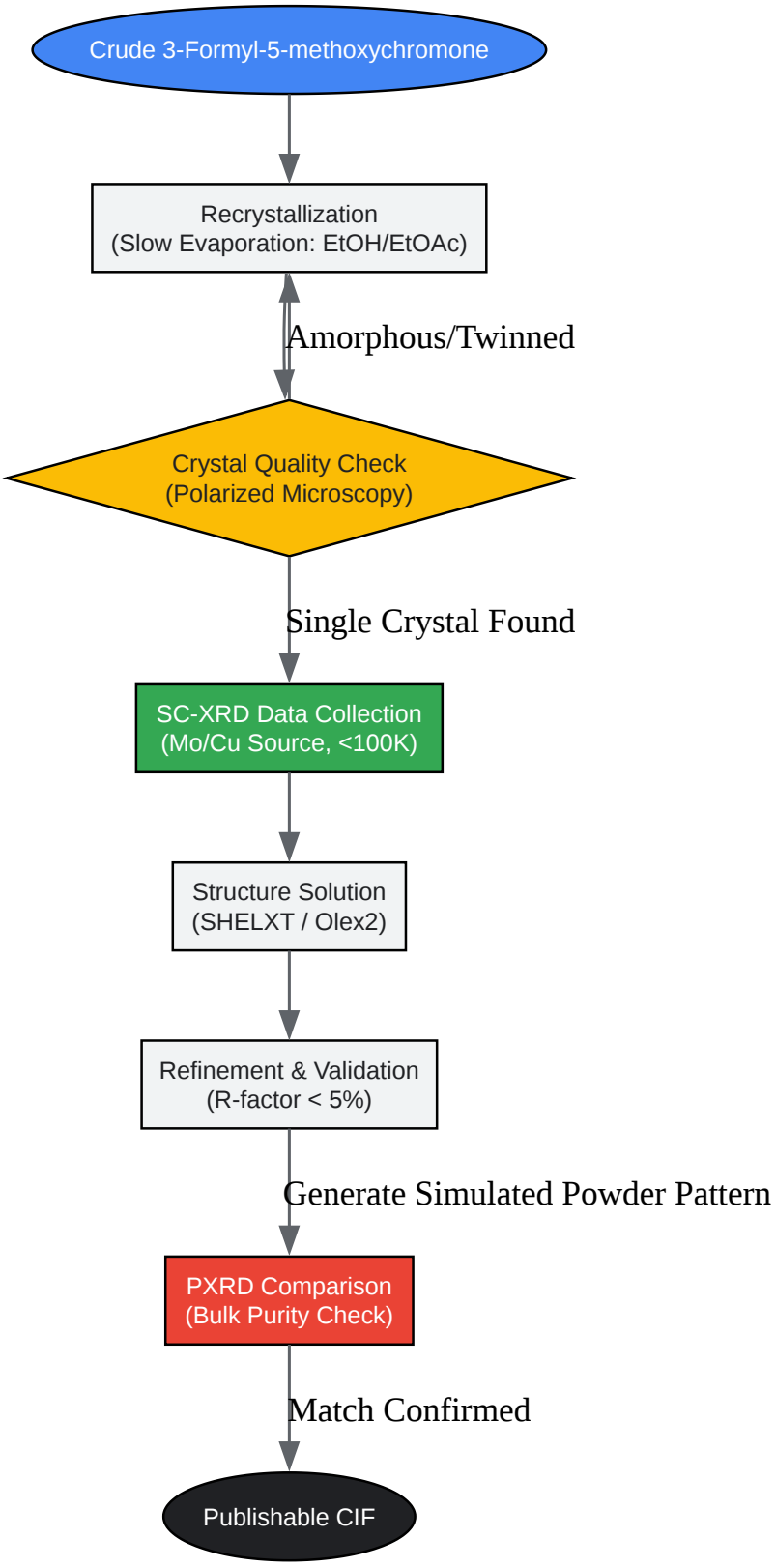

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Figure 1: Critical path workflow for definitive structural assignment of chromone derivatives.

Experimental Protocol: Self-Validating Systems

To ensure trustworthiness, follow this protocol. It includes built-in checks to prevent false positives (e.g., solving the wrong isomer).

Phase 1: Crystal Growth (The "Slow" Approach)

- Solvent System: Ethyl Acetate : Hexane (1:1) or Ethanol.[1][2]
- Method: Slow evaporation at room temperature (298 K).
- Why: Chromones are planar and stack easily. Rapid cooling often yields needles (unsuitable for SC-XRD). Slow evaporation yields blocks/prisms.[3][4]
- Validation: Inspect crystals under a polarized microscope. If they do not extinguish sharply (blink black/white) upon rotation, they are likely twinned or amorphous.

Phase 2: Data Collection (SC-XRD)

- Temperature:100 K (Cryogenic).
  - Reasoning: The methoxy group at C-5 can exhibit high thermal motion (rotation) at room temperature. Cooling freezes this rotation, allowing precise location of the methyl hydrogens.
- Resolution: 0.8 Å or better.
- Refinement Strategy:
  - Locate the formyl hydrogen (

) in the difference Fourier map. Do not place it geometrically immediately. Its position confirms the orientation of the formyl group (syn vs. anti relative to C2-C3 double bond).

Phase 3: The "Isomer Trap" Check

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When solving the structure, you must validate that you have the 5-methoxy and not the 6-methoxy isomer (a common synthetic impurity if the starting material was mixed).

- Check: Measure the distance between the methoxy oxygen and the carbonyl oxygen (O4).
- Metric: In the 5-methoxy isomer, this distance is typically short (

  Å), causing specific bond angle distortions at C5. In the 6-methoxy isomer, no such distortion exists.

Expected Crystallographic Data Profile

Based on analogous chromone structures (e.g., 3-formylchromone, 3-hydroxymethylchromone), the following parameters are the expected baseline for a successful analysis.

Table 2: Representative Crystallographic Parameters

(Data extrapolated from homologous chromone series for comparative benchmarking)

Parameter	Expected Range/Value	Significance
Crystal System	Monoclinic or Triclinic	Common for planar aromatics favoring -stacking.[4]
Space Group	or	Centrosymmetric packing is energetically favorable.
Z (Molecules/Cell)	4 (Monoclinic) or 2 (Triclinic)	Indicates standard packing without complex superstructures.
Distance	Å	Critical for solid-state stability; shorter = stronger stacking.
Formyl Torsion	(Planar) to	The formyl group usually lies coplanar with the ring to maximize conjugation.

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Interaction Pathway: From Molecule to Crystal

This diagram visualizes the intermolecular forces you must look for in the solved structure.

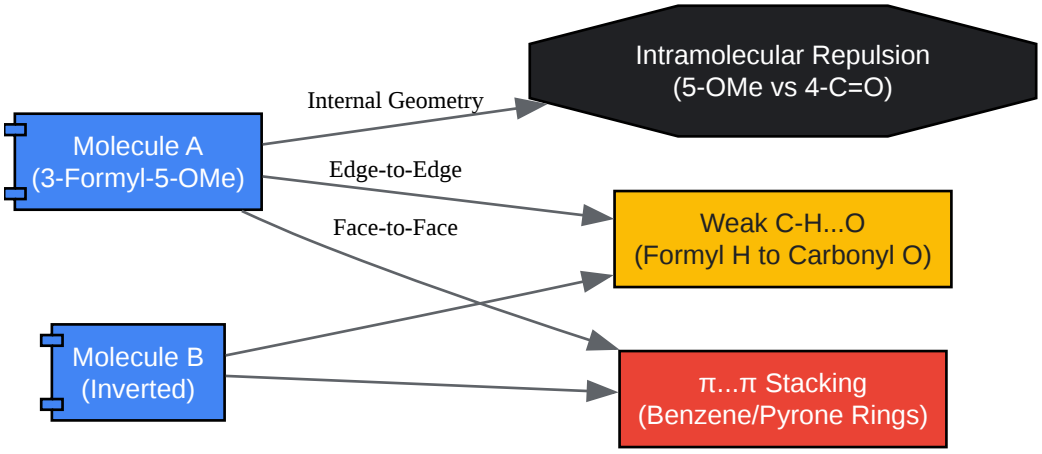

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Figure 2: Dominant interaction network. Note that strong O-H...O bonds are absent, making weak C-H...O and Pi-stacking the primary lattice stabilizers.

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